

The Solubility Profile of p-Cresyl Isovalerate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *p*-Cresyl isovalerate

Cat. No.: B1584962

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This technical guide provides a comprehensive overview of the solubility of **p-cresyl isovalerate**, a compound of interest in the flavor, fragrance, and pharmaceutical industries. Understanding the solubility of this ester in various organic solvents is critical for formulation development, quality control, and toxicological studies. This document compiles available quantitative and qualitative solubility data and presents a generalized, detailed experimental protocol for its determination.

Core Physicochemical Properties

p-Cresyl isovalerate, also known as 4-methylphenyl 3-methylbutanoate, is a colorless liquid with a characteristic tobacco-like, sweet, and herbaceous odor. Its fundamental properties are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O ₂
Molecular Weight	192.25 g/mol
CAS Number	55066-56-3

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of **p-cresyl isovalerate** in various solvents at a standard temperature.

Solvent	Temperature (°C)	Solubility (g/L)	Citation
Methanol	25	1491.28	[1]
Ethanol	25	1386.6	[1]
Isopropanol	25	1118.44	[1]
Water	25	0.04568 (estimated)	[2]

Qualitative Solubility Data

Qualitative assessments of **p-cresyl isovalerate**'s solubility are also available from various sources.

Solvent/Solvent Class	Solubility Description	Citations
Water	Insoluble	[2][3][4][5]
Oils	Soluble	[3][4][5]
Alcohol	Soluble, Miscible (in ethanol)	[2][3][5]

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

While specific experimental protocols for determining the solubility of **p-cresyl isovalerate** are not readily available in the public domain, a generalized and widely accepted methodology, the shake-flask method, can be employed. This method is suitable for determining the thermodynamic solubility of a compound in a given solvent.

Objective: To determine the saturation concentration of **p-cresyl isovalerate** in a specific organic solvent at a controlled temperature.

Materials:

- **p-Cresyl isovalerate** (high purity)
- Selected organic solvent (analytical grade)
- Glass flasks or vials with airtight seals
- Orbital shaker with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV-Vis or FID)

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **p-cresyl isovalerate** to a flask containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask tightly to prevent solvent evaporation.
- Equilibration:
 - Place the flask in an orbital shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$) and agitation speed (e.g., 150 rpm).
 - Allow the mixture to equilibrate for a sufficient period, typically 24 to 72 hours, to ensure that thermodynamic equilibrium is reached. The concentration of the solute in the solvent should be constant over time.

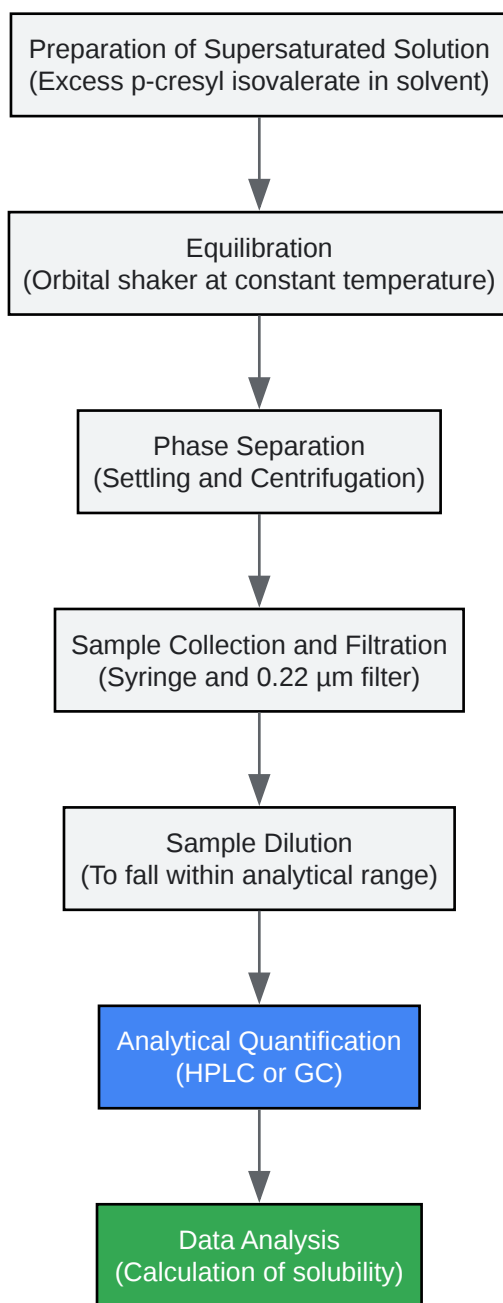
- Phase Separation:
 - After equilibration, remove the flask from the shaker and allow the undissolved solid to settle.
 - To ensure complete removal of solid particles, centrifuge an aliquot of the supernatant at a high speed.
- Sample Collection and Preparation:
 - Carefully withdraw a known volume of the clear supernatant using a syringe.
 - Filter the collected supernatant through a syringe filter into a clean vial to remove any remaining particulate matter.
 - Dilute the filtered sample accurately with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a pre-validated HPLC or GC method to determine the concentration of **p-cresyl isovalerate**.
 - Prepare a calibration curve using standard solutions of **p-cresyl isovalerate** of known concentrations in the same solvent.
 - Calculate the original concentration of **p-cresyl isovalerate** in the saturated solution by applying the dilution factor.

Data Analysis:

The solubility is reported as the mean concentration from at least three replicate experiments, typically in units of g/L or mol/L, at the specified temperature.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the shake-flask method for determining solubility.



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Caption: Workflow for solubility determination using the shake-flask method.

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